

2'-Methoxy-5'-nitrobenzamil degradation product analysis

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Compound Focus: 2'-Methoxy-5'-nitrobenzamil

CAS No.: 122341-74-6

Cat. No.: S587044

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Chemical Structure and Basic Information

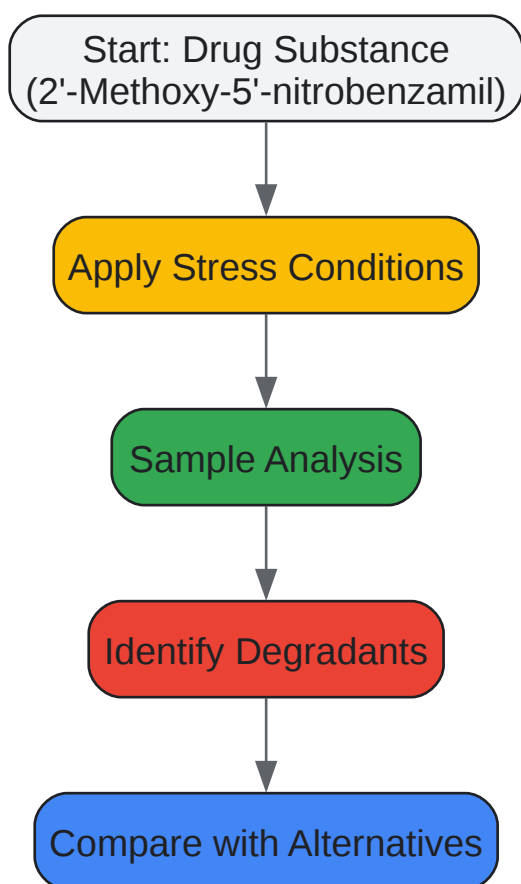
The table below summarizes the available basic information for **2'-Methoxy-5'-nitrobenzamil**:

Property	Description
CAS Registry Number	122341-74-6 [1]
Molecular Formula	C ₁₄ H ₁₅ ClN ₈ O ₄ [1]
Molecular Weight	394.78 g/mol [1]
IUPAC Name	3,5-Diamino-6-chloro-N-[N'-[(2-methoxy-5-nitrophenyl)methyl]carbamimidoyl]pyrazine-2-carboxamide [1]
SMILES	<chem>C1=C(N+=O)C=CC(=C1CN=C(NC(=O)C2=C(N=C(N)C(=N2)Cl)N)N)OC</chem> [1]

How to Proceed with Your Analysis

Since direct data is unavailable, here are steps you can take to build the comparison guide you need:

- **Locate Specific Studies:** The degradation profile of a complex molecule like **2'-Methoxy-5'-nitrobenzamil** is typically elucidated through dedicated experimental studies. You may need to search specialized chemical databases or scientific literature for terms like "forced degradation studies" or "metabolic stability" related to this specific compound.
- **Propose a Workflow:** Based on common practices in pharmaceutical analysis, the experimental workflow for a degradation study often follows a logical path. The diagram below outlines a typical high-level workflow.



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- **Prepare for Data Presentation:** Once you have experimental data, you can structure it in tables. Key tables for your guide could include a summary of degradation products and a comparison of stability metrics against other compounds.

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References

1. CAS # 122341-74-6, 2 '- Methoxy - 5 '- Nitrobenzamil : more information.

[chemblink.com]

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